

phenthoate stability in different storage conditions

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Compound Focus: Phenthoate

CAS No.: 2597-03-7

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Phenthoate Stability: Key Data & Handling

The following table summarizes the available quantitative data on the stability of **phenthoate** under various conditions, primarily derived from a 1980 FAO/WHO evaluation report [1].

Condition	Stability / Degradation	Notes / Context
General Storage (technical material, sealed container, room temp)	~1-2% decrease in active ingredient after 1 year [1]	--
Elevated Temperature (technical material, 50°C)	1-4% decrease in active ingredient after 1 month [1]	--
Aqueous Stability (in water-ethanol solution, 20 days)	Relatively slight degradation at pH 3.9, 5.8, and 7.8. ~25% degradation at pH 9.7 [1]	--
Alkaline Hydrolysis	Decomposes too rapidly to analyze kinetics [2]	Compared to organophosphates like parathion; structure with P-S-C bond is

Condition	Stability / Degradation	Notes / Context
		more susceptible to alkaline hydrolysis than P-O-C [2]
Soil (Aerobic)	DT ₅₀ (typical): 35 days [3]	DT ₅₀ is the half-life, time for 50% degradation; indicates "moderately persistent" [3]
On Plant Surfaces	Dissipation RL ₅₀ : 4.6 days (range 1.7-10.0 days) [3]	RL ₅₀ is the half-life for residue loss; based on various field crops [3]

Frequently Asked Questions (FAQs)

Q1: What are the critical factors that affect phenthoate stability during storage? The key factors are **time, temperature, and pH**.

- **Temperature:** **Phenthoate** is stable at room temperature but degrades faster at elevated temperatures (e.g., 50°C) [1].
- **pH:** It is stable in acidic and neutral conditions but undergoes significant degradation in alkaline environments (pH 9.7) [1]. Its structure makes it highly susceptible to alkaline hydrolysis [2].
- **Physical State:** The data for technical material indicates good stability in sealed containers, but no specific data is available for prepared solutions or other formulations [1].

Q2: My research involves analyzing phenthoate residues. What is its stability in environmental samples? **Phenthoate** is moderately persistent in the environment.

- **In Soil:** The typical half-life (DT₅₀) under aerobic conditions is about 35 days [3].
- **On Crops:** Residues on plant surfaces dissipate relatively quickly, with a half-life (RL₅₀) of about 4.6 days, though this can vary by crop (e.g., 19.3 days in citrus crops) [3]. You should account for this degradation during sample collection and storage in your experimental timeline.

Q3: Are there any known substances that can potentiate phenthoate's toxicity? Yes, the toxicity of **phenthoate** can be potentiated by compounds that inhibit carboxylesterases (CarbEs), which are enzymes involved in its detoxification.

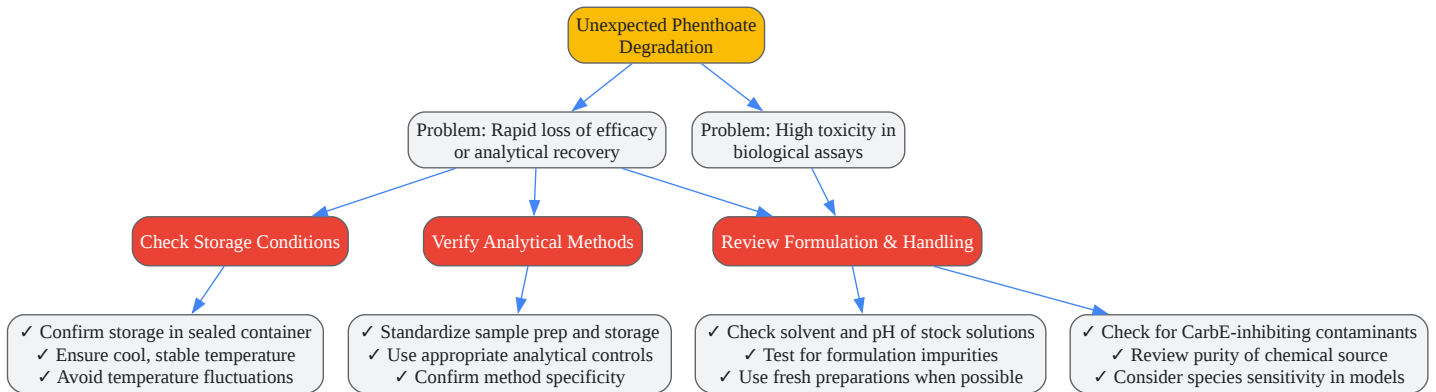
- **Mechanism:** Impurities like O,O,S-trimethyl phosphorothioate, which can be present in commercial formulations, can inhibit CarbEs. This inhibition prevents the normal metabolic breakdown of

phenthoate, leading to increased toxicity [2].

- **Species Sensitivity:** Dogs are noted as one of the most susceptible animals to this potentiation effect [2]. This is a critical consideration for toxicological studies.

Troubleshooting Guide

This guide helps you diagnose and address common stability-related issues in the lab.



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Experimental Protocols from Literature

For your research, here are the methodologies related to the stability data cited.

Protocol 1: Investigating Stability in Solution [1]

- **Objective:** To determine the stability of **phenthoate** under various pH conditions.
- **Methodology:**
 - Prepare water-ethanol (1:1) solutions.

- Buffer the solutions to target pH levels (e.g., 3.9, 5.8, 7.8, and 9.7).
- Introduce **phenthoate** into the buffered solutions.
- Store the solutions under controlled conditions (e.g., room temperature, in the dark to prevent photodegradation).
- Analyze the remaining concentration of **phenthoate** after a set period (e.g., 20 days).
- **Key Parameters to Monitor:** pH of the solution, storage temperature, and concentration of **phenthoate** over time.

Protocol 2: Assessing Alkaline Hydrolysis Kinetics [2]

- **Objective:** To evaluate the decomposition rate of organophosphorus insecticides in alkaline conditions.
- **Methodology:**
 - Prepare solutions with varying concentrations of sodium hydroxide (NaOH).
 - Add the target insecticide (e.g., **phenthoate**, malathion, parathion) to the NaOH solutions.
 - Maintain the reaction mixture at constant temperatures (e.g., 20°C, 35°C, 50°C).
 - Monitor the reaction kinetics. Note that for compounds like **phenthoate** and malathion, the reaction may be too fast to analyze using standard kinetic methods for other organophosphates.
- **Key Parameters to Monitor:** NaOH concentration, reaction temperature, and the rate of concentration change.

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